An In-Depth Technical Guide to α-Amyrin Acetate: Properties, Protocols, and Signaling Pathways

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Compound of Interest

Compound Name: *alpha-Amyrin acetate*

Cat. No.: *B7798877*

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Abstract

α-Amyrin acetate, a pentacyclic triterpenoid, has garnered significant interest within the scientific community for its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and anti-hyperglycemic effects. This technical guide provides a comprehensive overview of the physical and chemical properties of α-amyrin acetate, detailed experimental protocols for its isolation and biological evaluation, and an in-depth look at its modulation of key cellular signaling pathways. This document aims to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physical and Chemical Properties

α-Amyrin acetate is a naturally occurring triterpenoid ester. Its core structure is based on the ursane-type triterpene, α-amyrin, with an acetate group at the C-3 position.

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General Properties

Property	Value	Citations
Appearance	White to off-white crystalline solid or powder.	[1]
Odor	Not specified in the literature.	

Tabulated Physical and Chemical Data

Property	Value	Citations
Molecular Formula	$C_{32}H_{52}O_2$	[2]
Molecular Weight	468.75 g/mol	[2]
Melting Point	224–226 °C	[3]
Boiling Point	508.0 ± 50.0 °C at 760 mmHg	[4]
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. Practically insoluble in water.	[4]
CAS Number	863-76-3	[2]

Spectral Data

The structural elucidation of α-amyrin acetate is primarily achieved through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H and ^{13}C NMR spectra of α-amyrin acetate are characterized by a complex pattern of signals typical of a pentacyclic triterpenoid structure.

Table of ^{1}H and ^{13}C NMR Spectral Data for α-Amyrin Acetate (in $CDCl_3$)

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Position	^{13}C Chemical Shift (δ ppm)	^{1}H Chemical Shift (δ ppm)
1	38.6	1.55 (m), 1.49 (m)
2	23.8	1.61 (m)
3	81.0	4.50 (dd, J = 11.0, 5.0 Hz)
4	37.9	-
5	55.4	0.79 (d, J = 10.0 Hz)
6	18.2	1.58 (m), 1.45 (m)
7	32.9	1.30 (m)
8	41.5	-
9	47.6	1.53 (m)
10	37.1	-
11	23.4	1.90 (m)
12	124.4	5.12 (t, J = 3.6 Hz)
13	139.6	-
14	42.1	-
15	28.1	1.65 (m)
16	26.7	1.75 (m)
17	33.7	-
18	59.1	2.05 (m)
19	39.6	1.25 (m)
20	39.6	1.05 (m)
21	31.2	1.40 (m)
22	41.5	1.60 (m)
23	28.1	0.84 (s)

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24	16.8	0.86 (s)
25	15.6	0.79 (s)
26	16.8	0.97 (s)
27	23.4	1.00 (s)
28	28.1	0.81 (d, J = 6.0 Hz)
29	17.4	0.94 (d, J = 6.0 Hz)
30	21.3	0.87 (s)
OAc	171.0 (C=O), 21.3 (CH_3)	2.05 (s)

Note: The spectral data presented here are compiled from literature and may vary slightly depending on the solvent and instrument used.[1][5][6][7]

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of α-amyrin acetate typically shows a molecular ion peak $[M]^+$ at m/z 468, corresponding to its molecular weight. The fragmentation pattern is characteristic of ursane-type triterpenoids, often involving a retro-Diels-Alder (rDA) cleavage of ring C.[7][8][9]

Experimental Protocols

Isolation and Purification of α-Amyrin Acetate from Alstonia boonei

This protocol describes an optimized method for the isolation of α-amyrin acetate from the stem bark of Alstonia boonei.[1]

3.1.1. Extraction

- Air-dry the stem bark of Alstonia boonei at room temperature for two weeks and pulverize the dried material.

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- Macerate 500 g of the powdered bark in 2.5 L of methanol at room temperature for one week, changing the solvent every 24 hours.
- Combine the methanolic extracts and concentrate them to one-fourth of the original volume using a rotary evaporator.
- Allow the concentrated extract to stand at room temperature, which will result in the precipitation of a crude solid.
- Wash the crude precipitate with methanol to remove highly polar impurities.

3.1.2. Chromatographic Purification

- Prepare a silica gel (60-120 mesh) column packed in hexane.
- Dissolve approximately 1.5 g of the crude precipitate in a minimal amount of chloroform and adsorb it onto a small amount of silica gel.
- Load the dried, adsorbed sample onto the top of the prepared column.
- Elute the column with a gradient of hexane and ethyl acetate, starting with 100% hexane and gradually increasing the polarity by adding ethyl acetate.
- Monitor the collected fractions by Thin Layer Chromatography (TLC) using a mobile phase of hexane:ethyl acetate (9:1). Visualize the spots by spraying with a vanillin-sulfuric acid reagent and heating.
- Combine the fractions containing the compound of interest (α-amyrin acetate) and evaporate the solvent to yield the purified product.



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Isolation Workflow for α-Amyrin Acetate

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Anti-Inflammatory Activity Assay: Egg Albumen-Induced Rat Paw Edema

This in vivo assay is a standard method to evaluate the acute anti-inflammatory activity of a compound.[1]

3.2.1. Animals

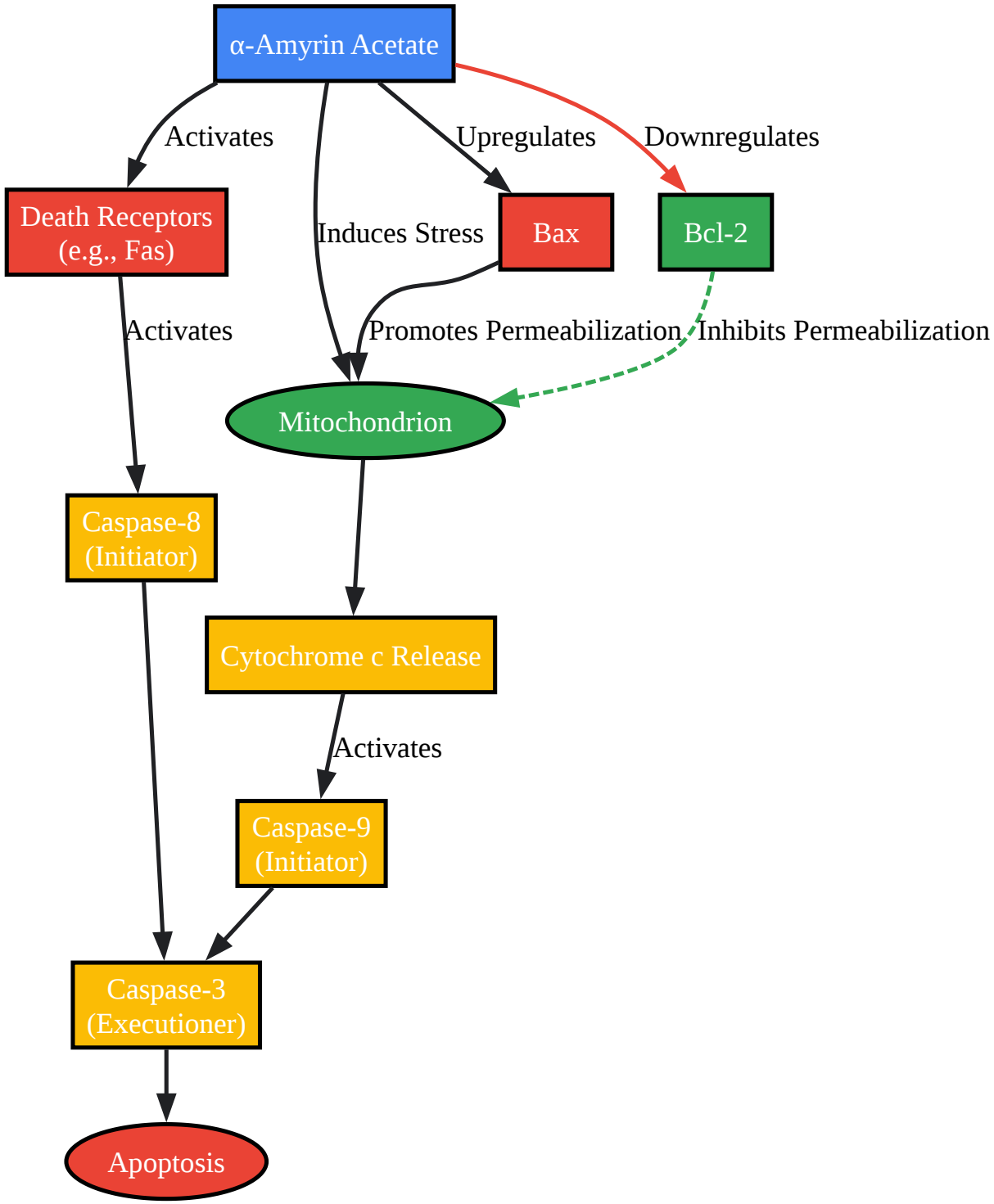
- Use adult Wistar rats (150-200 g).
- House the animals under standard laboratory conditions with free access to food and water.
- Fast the animals overnight before the experiment.

3.2.2. Procedure

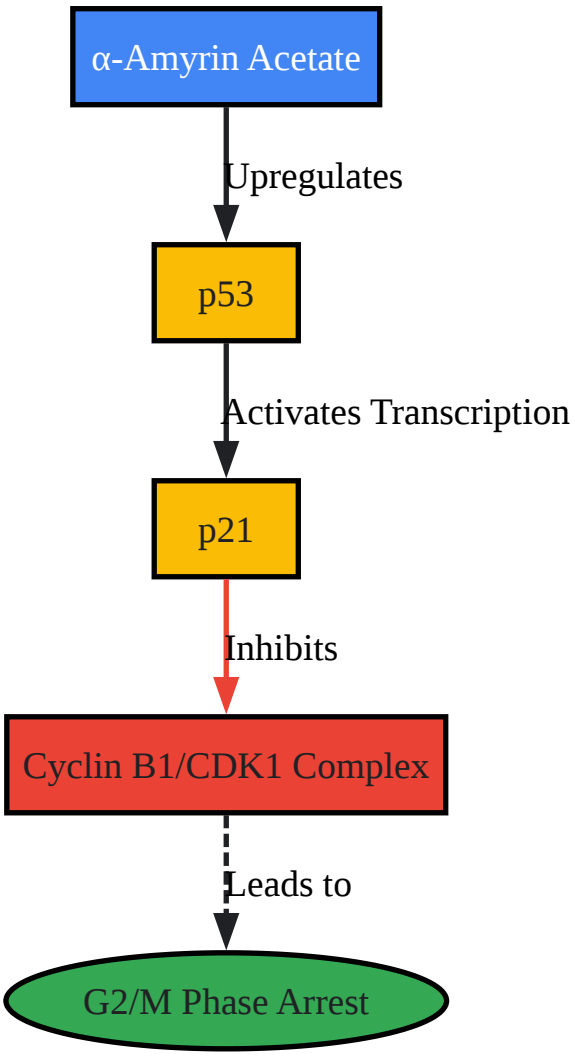
- Divide the rats into groups (n=5 per group): a control group, a positive control group (e.g., treated with indomethacin), and test groups receiving different doses of α-amyrin acetate.
- Administer α-amyrin acetate (e.g., 50 and 100 mg/kg, p.o.) or the vehicle (e.g., 10% Tween 80 in saline) to the respective groups.
- After 30 minutes, induce inflammation by injecting 0.1 mL of fresh, undiluted egg albumen into the sub-plantar tissue of the right hind paw of each rat.
- Measure the paw volume immediately after the injection and at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) using a plethysmometer.
- Calculate the percentage inhibition of edema for each group compared to the control group.

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